

2-Nitro-4-(trifluoromethyl)benzaldehyde

molecular weight and formula

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Compound of Interest

Compound Name: 2-Nitro-4-(trifluoromethyl)benzaldehyde

Cat. No.: B033803

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Chemical Profile: 2-Nitro-4-(trifluoromethyl)benzaldehyde

For researchers, scientists, and professionals in drug development, a precise understanding of a compound's fundamental properties is crucial. This document provides the key molecular information for **2-Nitro-4-(trifluoromethyl)benzaldehyde**.

The molecular formula and weight of **2-Nitro-4-(trifluoromethyl)benzaldehyde** have been determined and are presented below. This foundational data is essential for a variety of experimental and theoretical applications in the fields of chemical synthesis and pharmaceutical development.

Property	Value
Molecular Formula	C ₈ H ₄ F ₃ NO ₃ [1][2][3][4][5]
Molecular Weight	219.12 g/mol [1][2][4]
Alternate Molecular Weight	219.1175 g/mol [3]
CAS Number	109466-87-7 [1][2]

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References

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